

Physical properties of "Methyl 4-hydroxy-3-iodobenzoate"

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Compound of Interest

Compound Name: **Methyl 4-hydroxy-3-iodobenzoate**

Cat. No.: **B082920**

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An In-depth Technical Guide to the Physical Properties of **Methyl 4-hydroxy-3-iodobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 4-hydroxy-3-iodobenzoate**, a key intermediate in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development, with a focus on presenting clear, actionable data and methodologies.

Chemical and Physical Properties

Methyl 4-hydroxy-3-iodobenzoate is a halogenated derivative of methylparaben.^[1] Its physical and chemical characteristics are crucial for its application in further chemical synthesis. The compound is a solid at room temperature.^[2]

Data Summary

The following table summarizes the key quantitative data for **Methyl 4-hydroxy-3-iodobenzoate**.

Property	Value	Source(s)
IUPAC Name	methyl 4-hydroxy-3-iodobenzoate	[2] [3]
Synonyms	4-Hydroxy-3-iodobenzoic acid methyl ester	[4] [5]
CAS Number	15126-06-4	[3] [4]
Molecular Formula	C ₈ H ₇ IO ₃	[3] [4] [5] [6]
Molecular Weight	278.04 g/mol	[3] [5] [6]
Melting Point	155-159 °C	[7]
Appearance	Solid	[2]
Purity	95-98% (typical commercial grades)	[2] [8]
InChI	InChI=1S/C8H7IO3/c1-12-8(11)5-2-3-7(10)6(9)4-5/h2-4,10H,1H3	[2] [3]
InChIKey	PXNOLLHARLSLHY-UHFFFAOYSA-N	[2] [3] [4]
SMILES	COC(=O)C1=CC(=C(C=C1)O)I	[3] [4]

Spectral Information

Comprehensive spectral data is available for **Methyl 4-hydroxy-3-iodobenzoate**, which is essential for its identification and characterization. This includes ¹³C NMR, GC-MS, and vapor phase IR spectra.[\[3\]](#) For detailed spectral data, researchers can refer to databases such as NMRShiftDB and SpectraBase.[\[3\]](#)

Experimental Protocols

Synthesis of Methyl 4-hydroxy-3-iodobenzoate

A common method for the synthesis of **Methyl 4-hydroxy-3-iodobenzoate** is the direct iodination of Methyl 4-hydroxybenzoate.[\[7\]](#)

Materials:

- Methyl 4-hydroxybenzoate
- Acetic acid
- Iodine monochloride (ICl)

Procedure:

- Dissolve Methyl 4-hydroxybenzoate (0.233 mol) in 200 mL of acetic acid.
- Heat the solution to 65°C while stirring.[\[7\]](#)
- Slowly add a solution of ICl (0.233 mol) dissolved in 50 mL of acetic acid dropwise over 40 minutes.[\[7\]](#)
- Maintain the reaction mixture at 65°C for 5 hours, then continue stirring at room temperature for 16 hours.[\[7\]](#)
- Collect the precipitated product by filtration.
- Wash the collected solid with water.
- Dry the product under a vacuum.[\[7\]](#)

This protocol typically yields the target product with high purity (99% as determined by LCMS and ^1H NMR).[\[7\]](#)

Characterization and Purity Assessment

The identity and purity of synthesized **Methyl 4-hydroxy-3-iodobenzoate** are typically confirmed using a combination of chromatographic and spectroscopic techniques.

General Workflow:

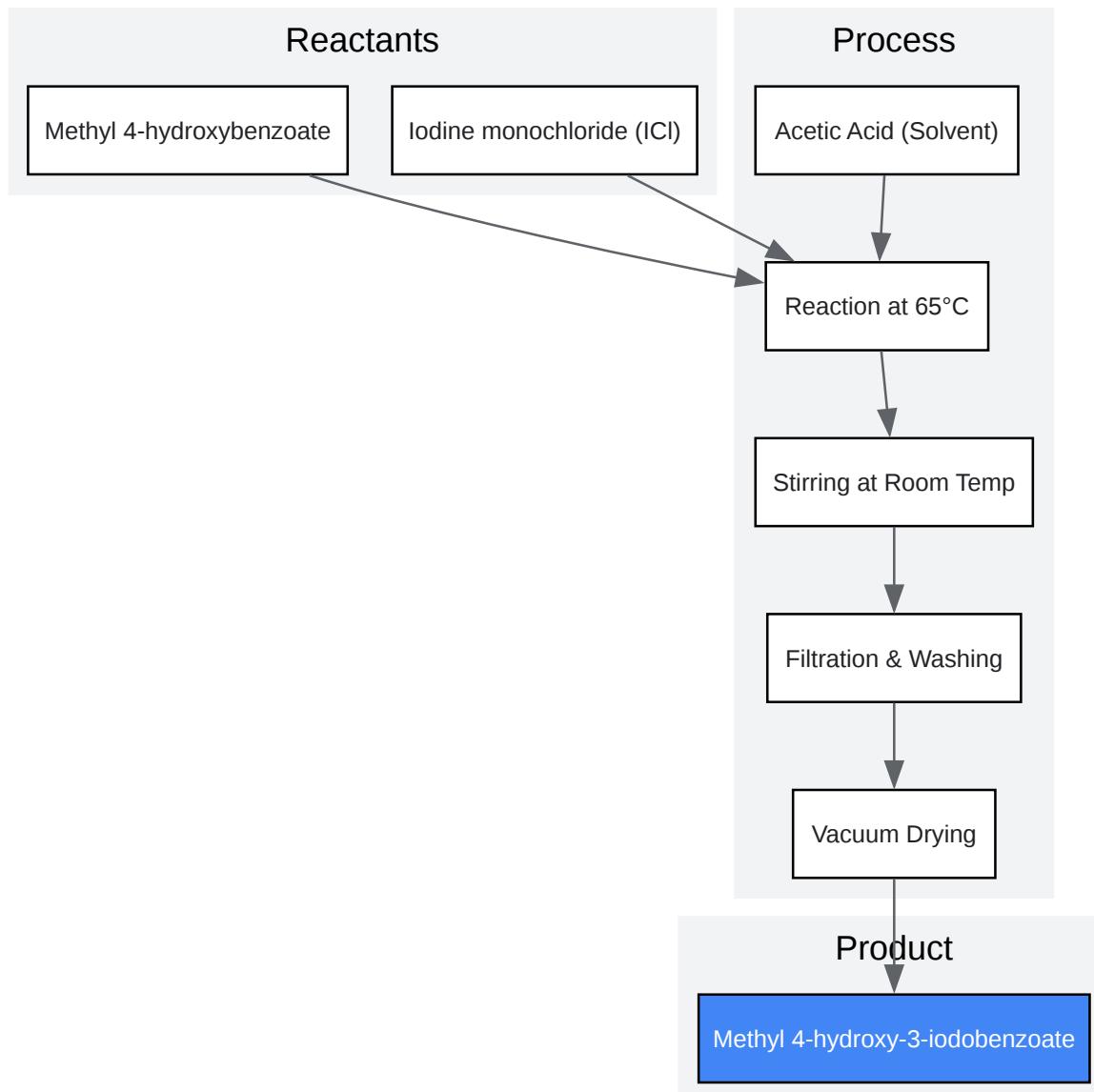
- Melting Point Determination: The melting point of the synthesized compound is measured and compared to the literature value. A sharp melting point range close to the reference value is indicative of high purity.
- Liquid Chromatography-Mass Spectrometry (LC-MS): This technique is used to determine the purity of the compound and confirm its molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are used to confirm the chemical structure of the molecule.
- High-Performance Liquid Chromatography (HPLC): HPLC can be used for quantitative analysis to determine the precise purity of the compound.

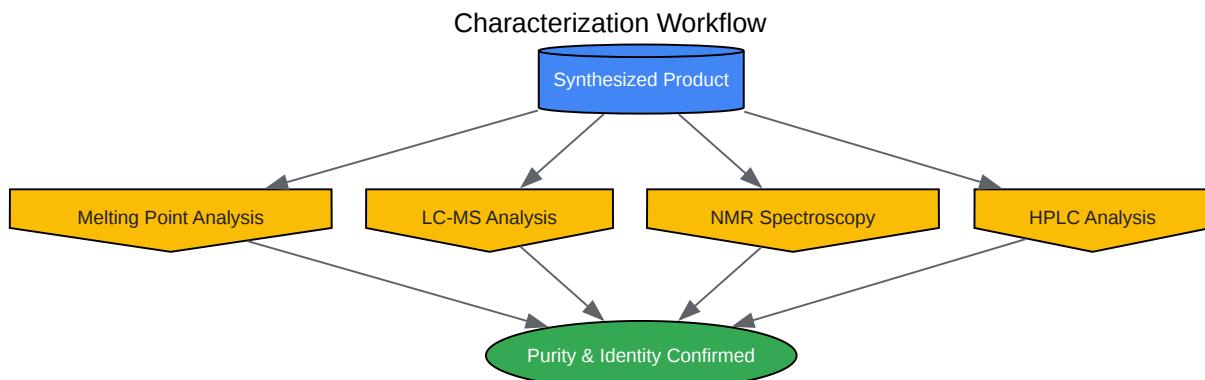
Visualizations

Synthesis Workflow

The following diagram illustrates the synthesis process of **Methyl 4-hydroxy-3-iodobenzoate**.

Synthesis of Methyl 4-hydroxy-3-iodobenzoate





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